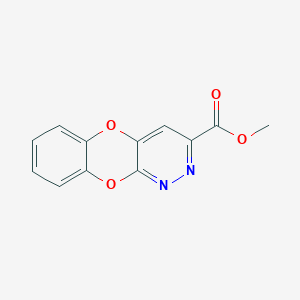

Methyl[1,4]benzodioxino[2,3-c]pyridazine-3-carboxylate

• Molecular Formula: C12H8N2O4
• Molecular Weight: 244.20 g/mol
• IUPAC Name: methyl [1,4]benzodioxino[3,2-c]pyridazine-3-carboxylate
• InChI: InChI=1S/C12H8N2O4/c1-16-12(15)7-6-10-11(14-13-7)18-9-5-3-2-4-8(9)17-10/h2-6H,1H3
• InChI Key: BIBACBNFBPRCLE-UHFFFAOYSA-N
• Canonical SMILES: COC(=O)C1=NN=C2C(=C1)OC3=CC=CC=C3O2

Description

Methyl[1,4]benzodioxino[2,3-c]pyridazine-3-carboxylate is a useful research compound. Its molecular formula is C12H8N2O4 and its molecular weight is 244.20 g/mol. The purity is usually 95%.
BenchChem offers high-quality Methyl[1,4]benzodioxino[2,3-c]pyridazine-3-carboxylate suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about Methyl[1,4]benzodioxino[2,3-c]pyridazine-3-carboxylate including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

To 3-chloro[1,4]benzodioxino[2,3-c]pyridazine (1.71 g) was added a mixed solvent of dimethyl sulfoxide-methanol (1:1) (40 ml), and the mixture was stirred. 1,1′-Bis(diphenylphosphino)ferrocene (1.72 g), diacetoxypalladium (350 mg) and triethylamine (2.2 mL) were added, and the mixture was stirred under a carbon monoxide atmosphere at 1 atm, 80° C. for 19 hr. Water was added and the mixture was extracted with ethyl acetate, and the organic layer was washed with water and saturated brine, and dried over anhydrous magnesium sulfate. The solvent was concentrated under reduced pressure, and the obtained residue was purified by silica gel column chromatography (hexane-ethyl acetate) to give methyl[1,4]benzodioxino[2,3-c]pyridazine-3-carboxylate (950 mg).
